

Molar Mass of Neodymium Acetate

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Compound of Interest

Compound Name: Neodymium acetate

Cat. No.: B1144204

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Neodymium acetate is an inorganic salt consisting of a neodymium cation and three acetate anions.[1] Its molar mass varies depending on its hydration state. The chemical can exist in an anhydrous form (without water molecules) or as hydrates (with associated water molecules).[2]

Chemical Formula and Molar Mass

The molar mass is calculated by summing the atomic masses of all atoms in the chemical formula. The chemical formula for anhydrous **neodymium acetate** is $\text{Nd}(\text{CH}_3\text{COO})_3$. [1] It can also exist as hydrates, most commonly as a monohydrate or tetrahydrate. [2]

Below is a summary of the molar masses for the different forms of **neodymium acetate**.

| Form | Chemical Formula | Molar Mass (g/mol) |
|--------------|--|----------------------|
| Anhydrous | $\text{Nd}(\text{CH}_3\text{COO})_3$ | 321.37 |
| Monohydrate | $\text{Nd}(\text{CH}_3\text{COO})_3 \cdot \text{H}_2\text{O}$ | 339.39 |
| Tetrahydrate | $\text{Nd}(\text{CH}_3\text{COO})_3 \cdot 4\text{H}_2\text{O}$ | 393.43 |

The anhydrous form of **neodymium acetate** has a molar mass of approximately 321.37 g/mol . [1] The monohydrate has a molar mass of about 339.39 g/mol , and the tetrahydrate's molar mass is approximately 393.43 g/mol . [2][3]

Calculation of Molar Mass for Anhydrous Neodymium Acetate

To calculate the molar mass of anhydrous **neodymium acetate**, $\text{Nd}(\text{C}_2\text{H}_3\text{O}_2)_3$, the atomic masses of its constituent elements are used:

- Neodymium (Nd): ~144.24 g/mol
- Carbon (C): ~12.01 g/mol
- Hydrogen (H): ~1.008 g/mol
- Oxygen (O): ~16.00 g/mol

The formula contains:

- 1 Neodymium atom
- 6 Carbon atoms (3 x 2)
- 9 Hydrogen atoms (3 x 3)
- 6 Oxygen atoms (3 x 2)

The calculation is as follows: $\text{Molar Mass} = (1 \times 144.24) + (6 \times 12.01) + (9 \times 1.008) + (6 \times 16.00)$
 $\text{Molar Mass} = 144.24 + 72.06 + 9.072 + 96.00$
 $\text{Molar Mass} \approx 321.37 \text{ g/mol}$

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References

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- 2. Neodymium acetate - Crystal growing [en.crystals.info]
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- To cite this document: BenchChem. [Molar Mass of Neodymium Acetate]. BenchChem, [2025]. [Online PDF]. Available at:

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